Publish Comparison Guide: Structure-Activity Relationship of 1-Benzoylpiperidin-3-amine Derivatives

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Compound of Interest

Compound Name:	*1-Benzoylpiperidin-3-amine hydrochloride*
CAS No.:	*1158607-76-1*
Cat. No.:	*B1438425*

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Executive Summary: The Scaffold at a Glance

1-Benzoylpiperidin-3-amine represents a privileged scaffold in medicinal chemistry, particularly within central nervous system (CNS) drug discovery. Unlike its 4-substituted counterparts or the more flexible 1-benzyl analogs, this scaffold offers a unique combination of conformational rigidity, metabolic stability, and vectorial functionalization.

This guide objectively compares 1-Benzoylpiperidin-3-amine derivatives against standard alternatives in the context of Acetylcholinesterase (AChE) inhibition (Alzheimer's therapy) and Monoamine Transporter modulation (Depression/Anxiety).

Why This Scaffold?

- Chirality-Driven Selectivity: The C3 stereocenter allows for precise probing of chiral binding pockets (e.g., NK1 receptors, AChE peripheral sites).

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- Metabolic Hardening: The N1-benzoyl amide bond is significantly more resistant to oxidative dealkylation (CYP450) compared to the N1-benzyl moiety found in Donepezil-like analogs.
- Dual-Vector Geometry: The 1,3-substitution pattern creates a "bent" vector, allowing the molecule to span distinct sub-pockets (e.g., the catalytic active site and peripheral anionic site of AChE) more effectively than linear 1,4-scaffolds.

Comparative Analysis: 1-Benzoylpiperidin-3-amine vs. Alternatives

The following table contrasts the target scaffold with its primary structural competitors: the 1-Benzyl analog (flexible, basic) and the 1-Benzoyl-4-isomer (linear).

Feature	1-Benzoylpiperidin-3-amine **(Target)**	1-Benzylpiperidin-3-amine **(Alternative A)**	1-Benzoylpiperidin-4-amine **(Alternative B)**
Electronic Nature (N1)	Neutral Amide (Non-basic)	Basic Amine (pKa ~8-9)	Neutral Amide (Non-basic)
Metabolic Stability	High (Amide bond resists CYP oxidation)	Low to Moderate (Prone to N-dealkylation)	High
Conformational Bias	Rigid/Restrained (A1,3 strain favored)	Flexible (Free rotation)	Linear/Extended
Binding Vector	Non-Linear (120°). Ideal for globular pockets.	Non-Linear. Flexible adaptation.	Linear (180°). Ideal for channel-like pockets.
CNS Penetration	Moderate-High (Lower pKa, H-bond acceptor)	High (Cationic transport mechanisms)	Moderate-High
Primary Application	Dual AChE/SERT inhibitors; NK1 antagonists.	Dopamine/Sigma receptor ligands.	AChE inhibitors (Donepezil mimics).

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Key Insight: The "Amide Switch"

Switching from Benzyl (Alternative A) to Benzoyl (Target) removes the basicity at N1. In AChE inhibitors, this is critical. While the N1-benzyl cation often drives affinity via cation-

interactions, it also leads to high efflux and metabolic instability. The Benzoyl derivative sacrifices the cation-

interaction for improved bioavailability and recruits alternative binding via

-

stacking of the benzoyl ring.

Deep Dive: Structure-Activity Relationship (SAR)

The biological activity of 1-Benzoylpiperidin-3-amine derivatives hinges on three specific vectors.

The N1-Benzoyl "Anchor"

- Electronic Effects: Electron-withdrawing groups (EWGs) like 4-F or 4-CF3 on the benzoyl ring increase lipophilicity and metabolic stability. In 5-HT2A antagonists, a 4-Fluorobenzoyl moiety is often essential for potency (mimicking the butyrophenone pharmacophore).[1]

- Steric Effects:Ortho-substitution (2-Me, 2-Cl) forces the benzoyl ring out of coplanarity with the amide, creating a "twisted" conformation that can improve selectivity for specific GPCR subtypes.

The C3-Amine "Warhead"

- Stereochemistry: The (S)-enantiomer is frequently the bioactive eutomer for AChE inhibition, whereas the (R)-enantiomer often favors NK1 receptor binding.

- Functionalization: The primary amine at C3 is rarely left free. It serves as a linker.
  - Amide coupling: Increases rigidity; targets peptide-binding pockets.
  - Reductive amination: Retains basicity; mimics the "Donepezil" nitrogen, crucial for interacting with the catalytic triad of AChE.

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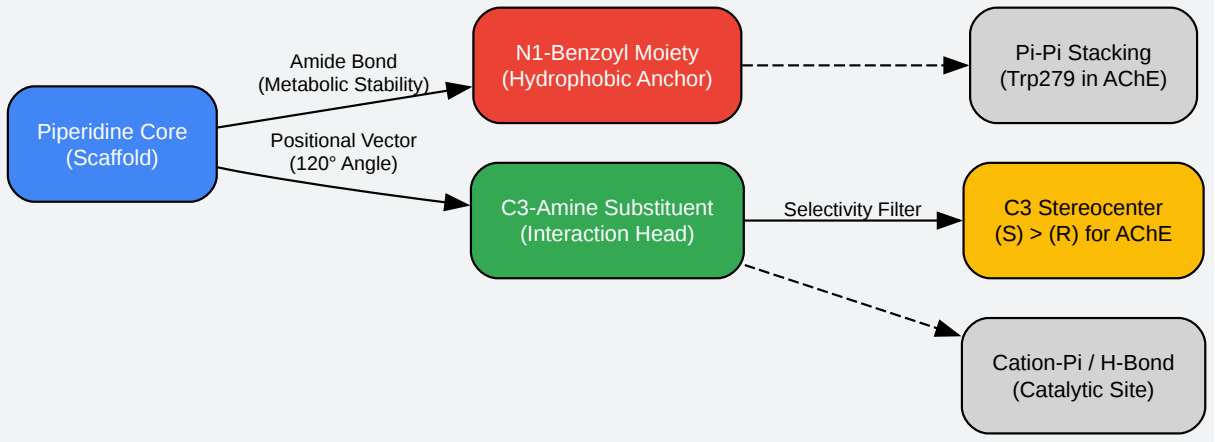
The Piperidine Core[2]

- Regiochemistry (3- vs 4-): The 3-position places substituents closer to the N1-benzoyl group, creating a compact hydrophobic core. This is advantageous for receptors with restricted "width" in their binding clefts, whereas 4-substituted analogs require long, narrow tunnels.



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Caption: SAR Interaction Map illustrating the functional roles of the N1-Benzoyl and C3-Amine vectors in biological target engagement.

Experimental Protocols

To ensure reproducibility and high scientific integrity, the following protocols utilize self-validating checkpoints (TLC, NMR, HPLC).

Synthesis of 1-Benzoylpiperidin-3-amine Derivatives

Methodology: Selective N-acylation followed by C3-functionalization.

Step 1: N-Benzoylation (Schotten-Baumann Conditions)

- Reagents: Dissolve tert-butyl piperidin-3-ylcarbamate (1.0 eq) in DCM (0.1 M). Add Triethylamine (2.0 eq).
- Addition: Cool to 0°C. Add Benzoyl Chloride (1.1 eq) dropwise.

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- Reaction: Stir at RT for 4 hours.
- Checkpoint: TLC (Hexane:EtOAc 1:1). Product should be less polar than starting material.
- Workup: Wash with 1N HCl, then Sat. NaHCO3. Dry over MgSO4.
- Yield: Expect >90%.

Step 2: Boc-Deprotection

- Reagents: Dissolve intermediate in DCM. Add TFA (20% v/v).
- Reaction: Stir 1-2 hours at RT.
- Checkpoint: LC-MS should show mass [M+1] corresponding to the free amine.
- Workup: Evaporate volatiles. Basify with NaHCO3 to pH 9. Extract with DCM/IPA (3:1).

Step 3: Derivatization (Example: Reductive Amination)

- Reagents: Mix 1-benzoylpiperidin-3-amine (1.0 eq) with appropriate Aldehyde (1.1 eq) in DCE.
- Activation: Add NaBH(OAc)3 (1.5 eq) and Acetic Acid (1 drop).
- Reaction: Stir overnight at RT.

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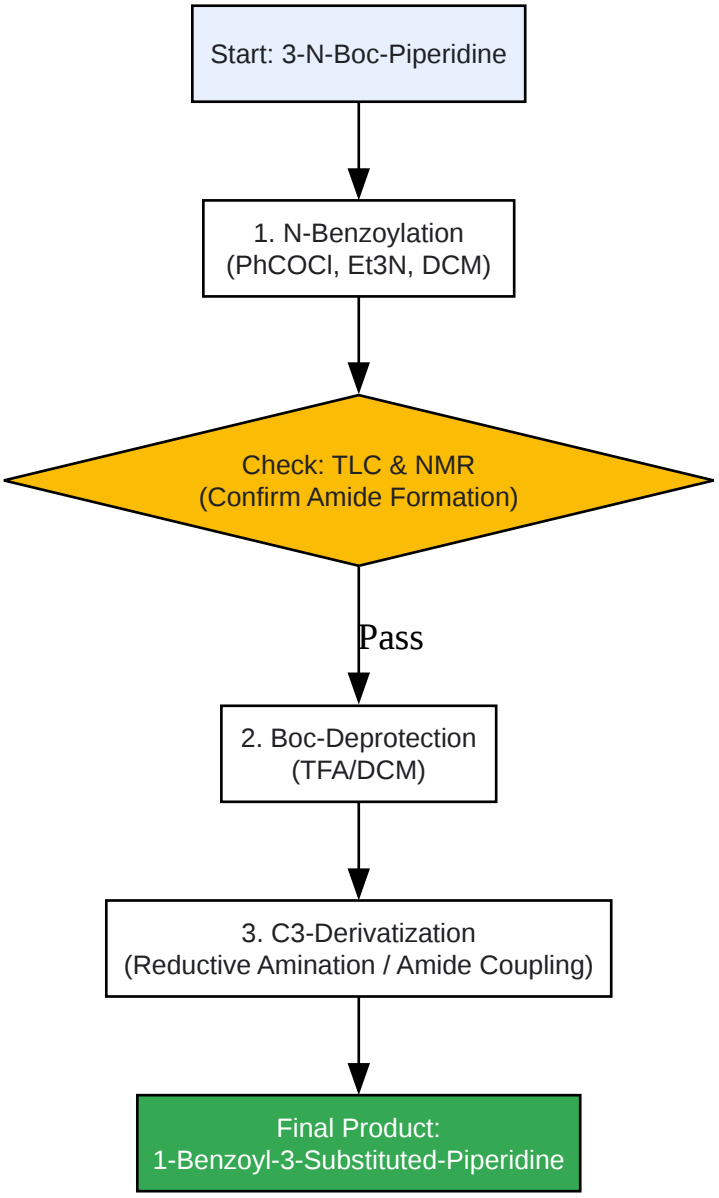

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Caption: Step-wise synthetic workflow for generating 1-Benzoylpiperidin-3-amine libraries.

Biological Validation: Ellman's Assay (AChE Inhibition)

Objective: Determine IC50 values for AChE inhibition.

- Buffer Preparation: 0.1 M Phosphate buffer (pH 8.0).
- Enzyme Mix: Human recombinant AChE (0.05 U/mL).

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- Substrate: Acetylthiocholine iodide (ATCh, 0.5 mM).
- Chromophore: DTNB (Ellman's Reagent, 0.3 mM).
- Protocol:
  - Incubate Enzyme + Test Compound (various concentrations) for 20 min at 25°C.
  - Add ATCh and DTNB.
  - Measurement: Monitor Absorbance at 412 nm for 5 minutes (Kinetic mode).
- Validation: Use Donepezil as a positive control (Expected IC50 ~20-30 nM).
- Calculation: % Inhibition =

  .

Expert Commentary & Future Directions

The 1-Benzoylpiperidin-3-amine scaffold is currently underutilized compared to its 4-substituted isomer. However, data suggests it is superior for designing multi-target directed ligands (MTDLs).

- Recommendation: For researchers targeting Alzheimer's with comorbid depression, use this scaffold to link an AChE-binding moiety (via the C3 amine) with a SERT-binding moiety (the benzoylpiperidine core itself has intrinsic SERT affinity).
- Caution: Monitor the solubility. The amide bond reduces basicity, potentially lowering aqueous solubility compared to benzyl-amines. Salt formation (e.g., fumarate, hydrochloride) is often required for in vivo studies.

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